

Technical Guide: Solubility Profile and Solvent Selection for 7-Quinolinecarboxylic Acid

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Compound of Interest

Compound Name: 7-Quinolinecarboxylic acid

CAS No.: 10783-04-7

Cat. No.: B1149751

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Executive Summary

7-Quinolinecarboxylic acid (7-QCA) exhibits a solubility profile characteristic of zwitterionic heterocyclic compounds. Its solubility is heavily dependent on pH in aqueous media and polarity/temperature in organic solvents.

- **Aqueous Solubility:** Sparingly soluble in cold water at neutral pH; highly soluble in acidic (pH < 2) and basic (pH > 8) environments due to ionization.
- **Organic Solubility:** Soluble in hot polar protic solvents (Ethanol, Methanol); moderately soluble in polar aprotic solvents (DMSO, DMF); insoluble in non-polar solvents (Hexane, Diethyl Ether).
- **Primary Purification Method:** Recrystallization from Ethanol or pH-swing precipitation (Acidification of alkaline solution).

Physicochemical Basis of Solubility[1]

Understanding the solubility of 7-QCA requires analyzing its ionization states. The molecule contains a basic quinoline nitrogen and an acidic carboxylic acid group, allowing it to exist in three distinct species depending on the solvent environment.

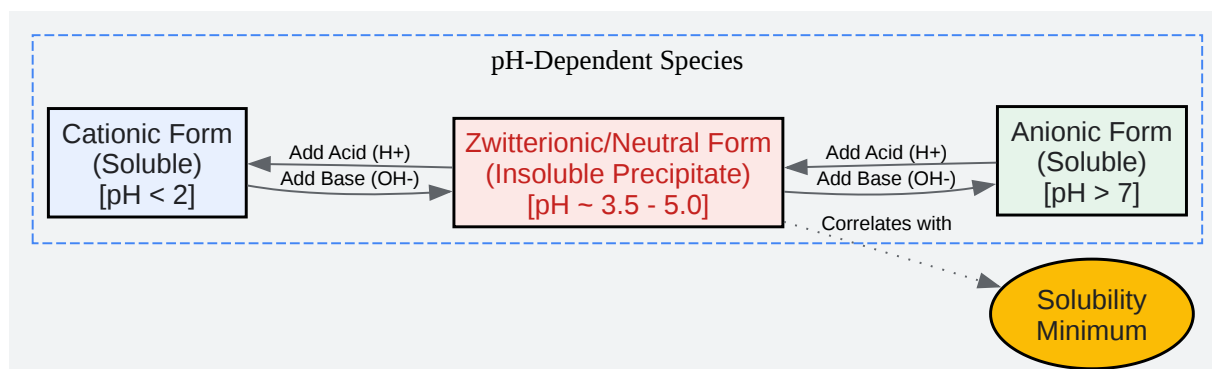
Ionization and pKa Values

- (Carboxyl group): ~2.68 (Predicted) – 3.0
- (Quinolinium Nitrogen): ~4.85 (Analogous to Quinoline)
- Isoelectric Point (pI):

At the isoelectric point (pH ~3.8–4.0), the zwitterionic form dominates. This species has the highest crystal lattice energy and lowest solvation energy, resulting in minimum solubility.

Theoretical Solubility vs. pH Profile

The following diagram illustrates the theoretical species distribution and solubility trend.



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Caption: Species distribution of 7-QCA across pH ranges. Minimum solubility occurs at the zwitterionic state.

Experimental Solubility Data

The following data categorizes solvent suitability for processing 7-QCA.

Solubility in Pure Solvents (at 25°C vs. Boiling)

Solvent	Polarity (Dielectric)	Solubility (25°C)	Solubility (Boiling)	Application
Water (pH 7)	80.1	Sparingly Soluble (< 1 mg/mL)	Moderate	Anti-solvent
Water (pH 1/13)	80.1	Highly Soluble (> 50 mg/mL)	Very High	Reaction Medium
Methanol	32.7	Soluble	Very Soluble	Synthesis/Wash
Ethanol	24.5	Moderate	High	Recrystallization
Acetone	20.7	Moderate	Soluble	Washing
DMSO	46.7	Very High	Very High	Stock Solutions
Chloroform	4.8	Soluble	Soluble	Extraction
Diethyl Ether	4.3	Insoluble	Insoluble	Precipitant
Hexane	1.9	Insoluble	Insoluble	Impurity Removal

Thermodynamic Parameters

Dissolution of 7-QCA in organic solvents is an endothermic process (

).

- Temperature Effect: Solubility increases exponentially with temperature, following the Apelblat Equation:

Where

is mole fraction solubility and

is temperature.

- Implication: Cooling a saturated ethanolic solution from 78°C (boiling) to 4°C results in high-yield crystallization (recovery > 85%).

Protocols for Solubility Determination & Purification[2]

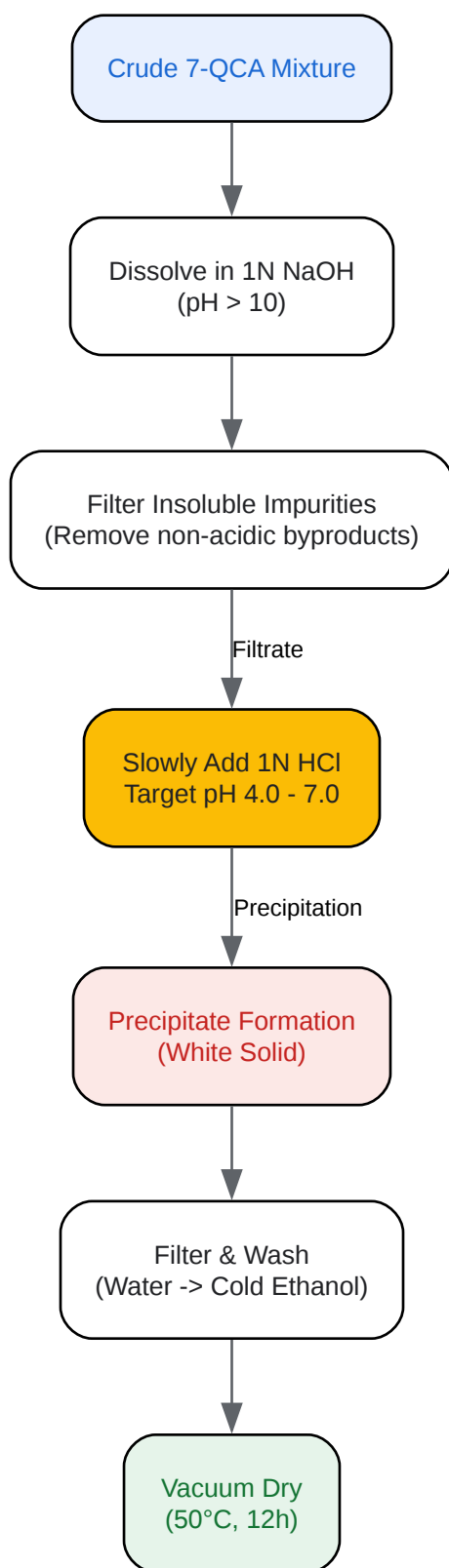
Protocol: Shake-Flask Solubility Determination

Use this protocol to generate precise solubility curves for regulatory filing.

- Preparation: Add excess 7-QCA solid (~500 mg) to 10 mL of the target solvent in a borosilicate glass vial.
- Equilibration:
 - Place vials in an orbital shaker incubator at the target temperature (e.g., 25°C, 37°C) for 72 hours.
 - Ensure constant agitation (200 rpm).
- Sampling:
 - Stop agitation and allow solids to settle for 4 hours (or centrifuge at 10,000 rpm for 10 min).
 - Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated if measuring hot solubility).
- Quantification:
 - Dilute the filtrate with mobile phase.
 - Analyze via HPLC (UV detection at 254 nm).
 - Calculate concentration using a standard calibration curve.

Protocol: Purification via pH-Swing Precipitation

Based on the solubility minimum at the isoelectric point.



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Caption: Purification workflow utilizing the pH-dependent solubility switch.

Step-by-Step:

- **Dissolution:** Suspend crude 7-QCA in water. Add 1N NaOH dropwise until the solid fully dissolves (pH ~10-12). The solution should be clear yellow.
- **Filtration:** Filter the alkaline solution to remove insoluble non-acidic impurities.
- **Precipitation:** Slowly add 1N HCl to the filtrate while stirring.
 - **Critical Point:** A white precipitate will begin to form as pH approaches 7. Continue adjusting until pH reaches ~4.0–5.0 for maximum yield.
- **Collection:** Filter the solid and wash with cold water (to remove NaCl) followed by a small volume of cold ethanol.
- **Drying:** Dry under vacuum at 50°C.

Implications for Drug Development[1][3]

Formulation

- **Salt Selection:** Due to poor aqueous solubility of the parent acid, formulation as a salt is recommended.
 - **Sodium/Potassium Salts:** Highly water-soluble; suitable for IV formulations.
 - **Hydrochloride Salts:** Soluble but acidic; potential for irritation.
- **Co-solvents:** For liquid oral dosage forms, use PEG-400 or Propylene Glycol to enhance solubility.

Synthesis Optimization

- **Reaction Solvent:** When synthesizing derivatives, avoid water as a solvent unless using extreme pH. Use DMF or Ethanol to maintain homogeneity.
- **Work-up:** Quench reactions into water adjusted to the isoelectric point to force product precipitation.

References

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Sources

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